

Physical properties of 4-(4-Bromophenyl)butanoic acid: melting point, solubility

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)butanoic acid

Cat. No.: B1331123

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Technical Guide: Physicochemical Properties of 4-(4-Bromophenyl)butanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the key physical properties of **4-(4-Bromophenyl)butanoic acid**, a compound of interest in organic synthesis and drug discovery. The document details its melting point and solubility characteristics, presenting available data in a structured format. Furthermore, it outlines standardized experimental protocols for the determination of these properties and includes a visual representation of a common synthesis workflow for this compound. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the handling and application of **4-(4-Bromophenyl)butanoic acid**.

Introduction

4-(4-Bromophenyl)butanoic acid ($C_{10}H_{11}BrO_2$) is a halogenated aromatic carboxylic acid. Its structural features, comprising a bromophenyl group attached to a butanoic acid chain, make it a versatile intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents. An understanding of its physical properties, such as melting point and

solubility, is fundamental for its purification, formulation, and application in various research and development settings.

Physical Properties

The physical state of **4-(4-Bromophenyl)butanoic acid** at standard conditions is a white to pale yellow solid.^[1] Key physical properties are summarized in the table below.

Property	Value	Solvents
Melting Point	76-80 °C ^[1]	Not Applicable
Solubility		
Slightly Soluble	Water ^[1]	
Soluble	Alcohols (e.g., Methanol), Ketones, Esters ^[1]	

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the melting point and solubility of **4-(4-Bromophenyl)butanoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a standard method for determining the melting point range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula

- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **4-(4-Bromophenyl)butanoic acid** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.

Solubility Determination (Qualitative)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. This protocol provides a qualitative assessment of solubility in various solvents.

Apparatus:

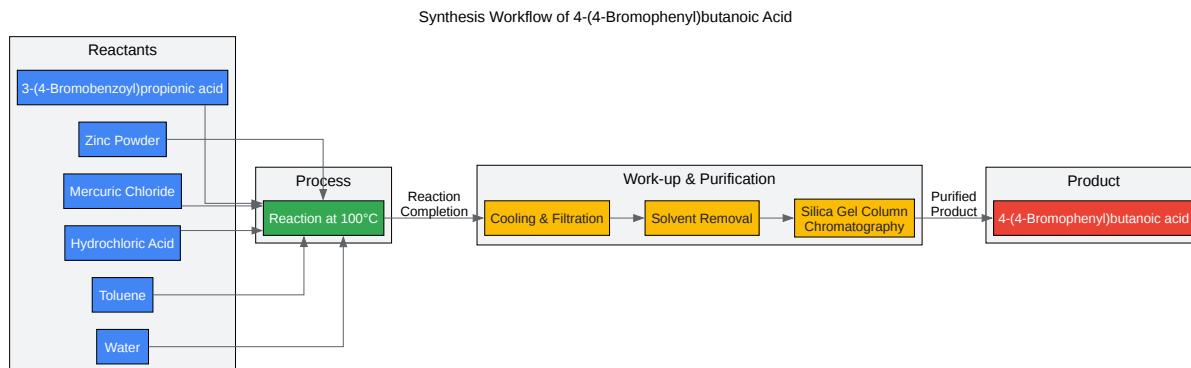
- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- Graduated cylinders or pipettes

Procedure:

- Sample Preparation: A small, measured amount of **4-(4-Bromophenyl)butanoic acid** (e.g., 10 mg) is placed into a clean, dry test tube.
- Solvent Addition: A small volume of the chosen solvent (e.g., 1 mL of water, ethanol, or ethyl acetate) is added to the test tube.
- Mixing: The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by flicking the test tube.
- Observation: The sample is visually inspected to determine if it has completely dissolved. If the solid has disappeared and a clear solution is formed, the compound is considered soluble. If solid particles remain, it is considered slightly soluble or insoluble.
- Repeat with Different Solvents: The procedure is repeated with a range of solvents of varying polarities to establish a solubility profile.

Synthesis Workflow

The following diagram illustrates a common synthetic route for the preparation of **4-(4-Bromophenyl)butanoic acid**. This workflow provides a high-level overview of the reactants, reagents, and key steps involved in the synthesis process.



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Caption: A flowchart illustrating the synthesis of **4-(4-Bromophenyl)butanoic acid**.

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References

- 1. chembk.com [chembk.com]

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